

# Preparation of Riselcaftor Stock Solutions for Cell Culture Applications

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## Compound of Interest

Compound Name: *Riselcaftor*

Cat. No.: *B12361317*

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## Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Riselcaftor** is a modulator of the cystic fibrosis transmembrane conductance regulator (CFTR) protein, with a reported EC<sub>50</sub> of 20.1 nM in human bronchial epithelial cells[1][2]. Accurate and consistent preparation of **Riselcaftor** stock solutions is critical for obtaining reliable and reproducible results in cell-based assays. This document provides a detailed protocol for the preparation, storage, and use of **Riselcaftor** stock solutions for in vitro research.

## Physicochemical Data

A summary of the key physicochemical properties of **Riselcaftor** is provided in Table 1. This information is essential for calculating the required mass of the compound to achieve a desired stock solution concentration.

Table 1: Physicochemical Properties of **Riselcaftor**

Property	Value	Reference
Molecular Weight	516.61 g/mol	[1]
Appearance	Solid powder	-
Storage (Powder)	-20°C for up to 3 years	-
Storage (in Solvent)	-80°C for up to 1 year	-

## Recommended Solvents and Storage

Dimethyl sulfoxide (DMSO) is a commonly used solvent for dissolving small molecules for cell culture experiments due to its high solvating power. It is recommended to use anhydrous, sterile-filtered DMSO to prepare **Riselcaftor** stock solutions.

Table 2: Recommended Solvents and Storage Conditions

Solvent	Recommended Concentration	Storage Temperature	Maximum Storage Duration
DMSO (anhydrous, sterile-filtered)	≥10 mM	-20°C or -80°C	Up to 1 year at -80°C

## Experimental Protocol: Preparation of a 10 mM Riselcaftor Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Riselcaftor** in DMSO.

Materials:

- **Riselcaftor** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile-filtered
- Sterile microcentrifuge tubes
- Calibrated analytical balance

- Vortex mixer
- Sterile 0.2 µm syringe filter (optional, if DMSO is not pre-sterilized)
- Sterile syringes
- Laminar flow hood

Procedure:

- Calculate the required mass of **Riselcaftor**:
  - To prepare 1 mL of a 10 mM stock solution, the required mass can be calculated using the following formula:
    - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 516.61 \text{ g/mol} \times 1000 \text{ mg/g}$
    - $\text{Mass (mg)} = 5.1661 \text{ mg}$
  - Therefore, weigh out approximately 5.17 mg of **Riselcaftor** powder.
- Dissolve **Riselcaftor** in DMSO:
  - In a laminar flow hood, aseptically transfer the weighed **Riselcaftor** powder into a sterile microcentrifuge tube.
  - Add 1 mL of sterile, anhydrous DMSO to the tube.
  - Vortex the tube for 1-2 minutes until the **Riselcaftor** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Sterile Filtration (if necessary):
  - If the DMSO used was not pre-sterilized, the stock solution should be sterile-filtered.
  - Draw the **Riselcaftor** solution into a sterile syringe.

- Attach a sterile 0.2  $\mu\text{m}$  syringe filter to the syringe.
- Filter the solution into a new sterile microcentrifuge tube.
- Aliquoting and Storage:
  - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu\text{L}$ ) in sterile microcentrifuge tubes.
  - Clearly label each aliquot with the compound name, concentration, and date of preparation.
  - Store the aliquots at  $-80^{\circ}\text{C}$  for long-term storage (up to 1 year). For short-term storage,  $-20^{\circ}\text{C}$  can be used.

## Application in Cell Culture

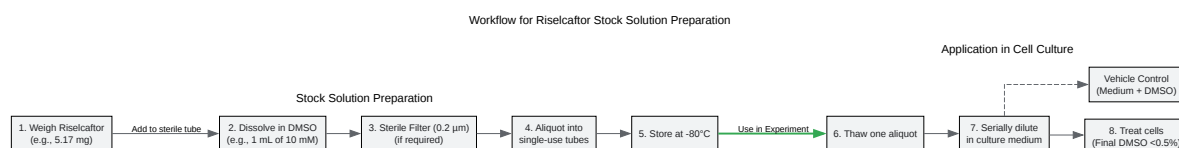
### Working Concentration:

The effective concentration of **Riselcaftor** can vary depending on the cell type and experimental conditions. Based on its reported  $\text{EC}_{50}$  of 20.1 nM in human bronchial epithelial cells, a typical starting point for dose-response experiments would be in the nanomolar to low micromolar range. It is recommended to perform a dose-response curve to determine the optimal working concentration for your specific cell line and assay.

### Preparation of Working Solutions:

- Thaw a single aliquot of the 10 mM **Riselcaftor** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations.
- To minimize solvent toxicity, ensure that the final concentration of DMSO in the cell culture medium does not exceed 0.5%. For sensitive cell lines, a lower concentration (e.g.,  $<0.1\%$ ) may be necessary.
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experiments.

## Workflow Diagram



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Caption: Workflow for the preparation and use of **Riselcaftor** stock solutions.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Riselcaftor | CFTR调节剂 | MCE [medchemexpress.cn]
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